

Solubility profile of 4- [(Ethylamino)sulfonyl]benzoic acid in different solvents

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Compound of Interest

Compound Name: 4-[(Ethylamino)sulfonyl]benzoic
acid

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Solubility Profile of 4- [(Ethylamino)sulfonyl]benzoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-[(Ethylamino)sulfonyl]benzoic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust framework for determining its solubility. This includes detailed experimental protocols and a qualitative solubility assessment based on the compound's structural features and general principles of organic chemistry.

Introduction

4-[(Ethylamino)sulfonyl]benzoic acid is a sulfonamide derivative of benzoic acid. Its structure, featuring a carboxylic acid group, a sulfonamide linkage, and an ethyl substituent, suggests a complex solubility profile that is dependent on the nature of the solvent. Understanding its solubility is critical for a range of applications, including reaction chemistry,

purification, formulation development, and assessing its potential as a pharmaceutical intermediate.

Predicted Solubility Profile

Based on its functional groups, a qualitative solubility profile for **4-[(Ethylamino)sulfonyl]benzoic acid** can be predicted. The presence of the polar carboxylic acid and sulfonamide groups suggests potential solubility in polar solvents, particularly those capable of hydrogen bonding. The aromatic ring and the ethyl group contribute to its nonpolar character, which may lead to some solubility in less polar organic solvents.

Quantitative Solubility Data

As of the date of this document, specific quantitative solubility data for **4-[(Ethylamino)sulfonyl]benzoic acid** in a range of common solvents is not readily available in the peer-reviewed literature. The determination of this data requires experimental measurement. The following table provides a template for recording such data once obtained.

Table 1: Experimentally Determined Solubility of **4-[(Ethylamino)sulfonyl]benzoic Acid**

Solvent	Temperature (°C)	Molar Solubility (mol/L)	Solubility (g/L)
Water	25	Data to be determined	Data to be determined
Methanol	25	Data to be determined	Data to be determined
Ethanol	25	Data to be determined	Data to be determined
Acetone	25	Data to be determined	Data to be determined
Ethyl Acetate	25	Data to be determined	Data to be determined
Dichloromethane	25	Data to be determined	Data to be determined
Toluene	25	Data to be determined	Data to be determined
5% Aqueous NaOH	25	Data to be determined	Data to be determined
5% Aqueous HCl	25	Data to be determined	Data to be determined

Experimental Protocols for Solubility Determination

The following protocols describe standard methods for determining the solubility of a solid organic compound like **4-[(Ethylamino)sulfonyl]benzoic acid**.

Thermodynamic (Equilibrium) Solubility Determination: Shake-Flask Method

This method is considered the gold standard for determining the thermodynamic equilibrium solubility.

Materials:

- **4-[(Ethylamino)sulfonyl]benzoic acid**
- Selected solvents of high purity
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a chemically resistant membrane)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer.

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **4-[(Ethylamino)sulfonyl]benzoic acid** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker bath. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a clean, pre-weighed vial. This step is critical to remove all undissolved solids.
- **Quantification:**
 - **Gravimetric Method:** Accurately weigh the vial containing the filtered solution. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the solute. Once the solvent is fully evaporated, reweigh the vial to determine the mass of the dissolved solid.
 - **Chromatographic Method (HPLC):** Prepare a calibration curve using standard solutions of **4-[(Ethylamino)sulfonyl]benzoic acid** of known concentrations. Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve. Analyze the diluted sample by HPLC and determine the concentration of the solute.
- **Calculation:** Calculate the solubility in the desired units (e.g., mol/L, g/L) based on the mass of the dissolved solid and the volume of the solvent (gravimetric method) or the concentration determined by HPLC.

Qualitative Solubility Determination

This method provides a rapid assessment of solubility in different solvents.^{[1][2][3]}

Materials:

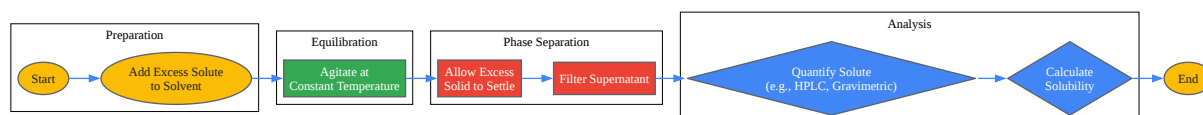
- **4-[(Ethylamino)sulfonyl]benzoic acid**
- Test tubes
- Vortex mixer
- A range of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, ethanol, diethyl ether, hexane).

Procedure:

- Place approximately 10-20 mg of **4-[(Ethylamino)sulfonyl]benzoic acid** into a small test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously shake or vortex the test tube for 1-2 minutes.^[1]
- Visually observe the mixture. Classify the solubility as:
 - Soluble: The solid completely dissolves.
 - Partially Soluble: A significant portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.

Visualization of Experimental Workflow

The following diagram outlines the key steps in determining the thermodynamic solubility of **4-[(Ethylamino)sulfonyl]benzoic acid**.



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Thermodynamic Solubility Determination Workflow.

Signaling Pathways and Logical Relationships

The primary relevance of **4-[(Ethylamino)sulfonyl]benzoic acid** in the context of this guide is as a chemical compound for which solubility is a key physical property. As a chemical intermediate, it is not typically associated with specific biological signaling pathways. The logical relationships pertinent to its solubility are governed by the principles of physical chemistry, such as "like dissolves like," the influence of pH on ionizable groups, and the impact of temperature on the dissolution process.

Conclusion

This technical guide provides a framework for understanding and determining the solubility profile of **4-[(Ethylamino)sulfonyl]benzoic acid**. While specific quantitative data is currently lacking in the public domain, the detailed experimental protocols provided herein will enable researchers to generate this crucial information. A thorough understanding of its solubility in various solvent systems is essential for its effective utilization in research and development.

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